

health and safety data sheet for 2-Ethyl-2-adamantyl acrylate

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Compound of Interest

Compound Name: **2-Ethyl-2-adamantyl acrylate**

Cat. No.: **B1593200**

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An In-Depth Technical Guide to the Health and Safety of **2-Ethyl-2-adamantyl acrylate**

This guide provides a comprehensive overview of the health and safety considerations for **2-Ethyl-2-adamantyl acrylate** (CAS No. 303186-14-3), a specialized monomer. Designed for researchers, scientists, and professionals in drug development, this document synthesizes available safety data with established protocols for handling acrylate compounds. Given the limited specific toxicological data for this molecule, a conservative approach is adopted, drawing parallels from structurally related acrylates to ensure a high standard of safety.

Compound Identification and Physicochemical Properties

2-Ethyl-2-adamantyl acrylate is a derivative of adamantane, characterized by its bulky, three-dimensional cage structure. This structural motif imparts unique properties to polymers derived from it, making it a valuable monomer in various research and development applications.

Table 1: Physicochemical Properties of **2-Ethyl-2-adamantyl acrylate**

Property	Value	Source
CAS Number	303186-14-3	[1] [2] [3]
Molecular Formula	C15H22O2	[1] [3] [4]
Molecular Weight	234.33 g/mol	[1] [2] [4]
Boiling Point	301.864°C at 760 mmHg (Predicted)	[5]
Density	1.06 g/cm³ (Predicted)	[5]
Flash Point	123.039°C (Predicted)	[5]
Appearance	Data not available	
Solubility	Data not available	

Note: Some physical properties are predicted and have not been experimentally verified.

Hazard Identification and Classification

Specific hazard classifications for **2-Ethyl-2-adamantyl acrylate** are not widely available. However, based on the known hazards of other acrylate monomers, it is prudent to handle this compound with care, assuming it may possess similar risks. Acrylates as a class are known to be potential skin and respiratory irritants and sensitizers.[\[6\]](#)[\[7\]](#)

Assumed Potential Hazards:

- May cause skin irritation.
- May cause an allergic skin reaction.
- May cause serious eye irritation.
- May cause respiratory irritation.

Due to the lack of specific data, pictograms and signal words have not been officially assigned. [\[3\]](#) Researchers should handle this compound as if it were hazardous, pending the availability of comprehensive toxicological studies.

Safe Handling and Storage Protocols

The following protocols are based on best practices for handling acrylate monomers and are designed to minimize exposure and risk.

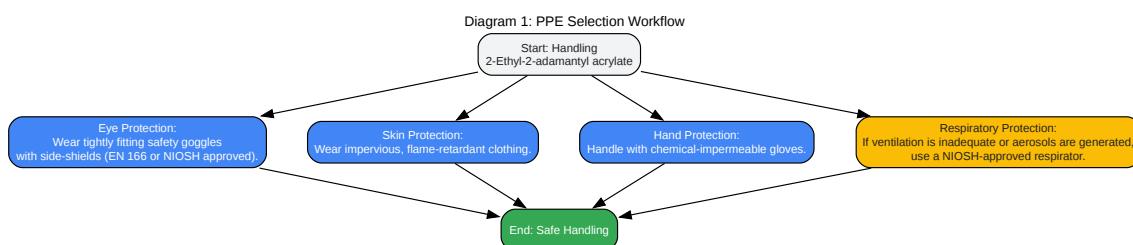
Engineering Controls and Ventilation

The primary defense against exposure is to handle **2-Ethyl-2-adamantyl acrylate** in a well-ventilated area.[\[1\]](#)[\[3\]](#)

- Primary Handling: All weighing and solution preparation should be conducted within a certified chemical fume hood.
- Ventilation: Ensure adequate general laboratory ventilation to dilute and remove any fugitive vapors.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial. The following diagram outlines the recommended PPE selection process.



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Caption: Diagram 1: PPE Selection Workflow

Table 2: Recommended Personal Protective Equipment

Body Part	Protection	Standard	Rationale
Eyes/Face	Tightly fitting safety goggles with side-shields	EN 166 (EU) or NIOSH (US)	Protects against splashes and vapors. [1]
Skin	Fire/flame resistant and impervious clothing	Manufacturer's recommendation	Prevents skin contact and contamination of personal clothing. [1]
Hands	Chemical-impermeable gloves (e.g., nitrile, neoprene)	Manufacturer's recommendation	Prevents direct skin contact, a primary route of exposure. [1]
Respiratory	NIOSH-approved respirator	As needed	Use when ventilation is insufficient or if aerosols are generated.

Hygiene Practices

Good industrial hygiene practices are essential.[\[1\]](#)

- Avoid contact with skin, eyes, and clothing.[\[3\]](#)
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in laboratory areas.[\[8\]](#)
- Remove contaminated clothing immediately and wash before reuse.[\[9\]](#)

Storage Conditions

Proper storage is critical to maintain the stability and integrity of the monomer.

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3]
- Keep away from heat, sparks, open flames, and other ignition sources.[8]
- Store separately from incompatible materials such as oxidizing agents.[3]
- Like other acrylates, this compound may be stabilized with an inhibitor that requires the presence of oxygen to be effective. Therefore, do not store under an inert atmosphere.[10]

Emergency Procedures

Rapid and appropriate responses to emergencies can significantly mitigate harm.

First-Aid Measures

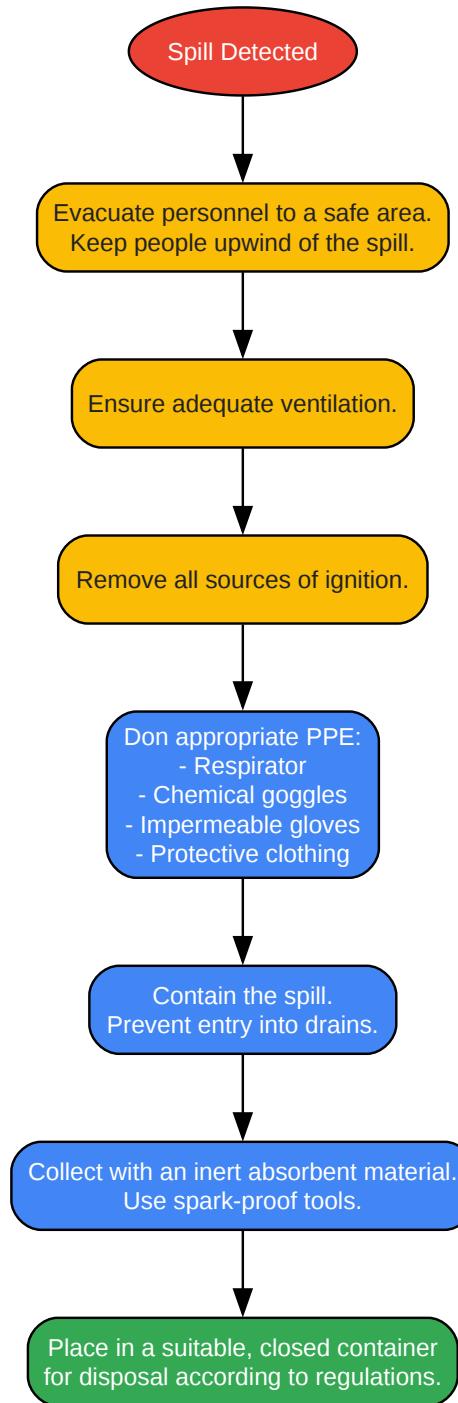
The following first-aid procedures should be implemented immediately upon exposure.[1][2]

- Inhalation: Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, provide artificial respiration. Seek immediate medical attention.[1][2]
- Skin Contact: Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation develops.[1][6]
- Eye Contact: Rinse cautiously with pure water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[1]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Accidental Release Measures

In the event of a spill, follow a structured response to ensure safety and containment.

Diagram 2: Accidental Release Response

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Caption: Diagram 2: Accidental Release Response

Step-by-Step Spill Cleanup Protocol:

- Evacuate: Immediately evacuate personnel to safe areas and keep people away from and upwind of the spill.[1]
- Ventilate: Ensure the area is adequately ventilated.[1]
- Control Ignition Sources: Remove all sources of ignition and use non-sparking tools.[1][3]
- Personal Protection: Wear appropriate personal protective equipment, including respiratory protection, chemical goggles, and chemical-impermeable gloves.[1]
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[1]
- Cleanup: Collect the spilled material with an inert absorbent (e.g., sand, earth) and place it in a suitable, closed container for disposal.[1][11]
- Disposal: Dispose of the waste material in accordance with local, state, and federal regulations.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1][2]
- Unsuitable Extinguishing Media: Avoid using a direct water jet, as it may spread the fire.[8]
- Specific Hazards: The thermal decomposition of acrylates can release irritating and toxic gases and vapors.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[1][2]

Toxicological Information: Addressing Data Gaps

As of the date of this guide, specific toxicological data for **2-Ethyl-2-adamantyl acrylate**, such as LD50 or long-term exposure effects, is not available in the reviewed literature.[1] The

primary health concerns associated with acrylate monomers in general include:

- Skin and Eye Irritation: Direct contact can cause irritation.[7]
- Sensitization: Repeated skin contact may lead to an allergic skin reaction (allergic contact dermatitis).[6][7]
- Respiratory Irritation: Inhalation of vapors or mists may cause irritation to the respiratory tract.[6][7]

Given these potential hazards, it is imperative to adhere strictly to the handling and PPE guidelines outlined in this document to minimize any potential for exposure.

Disposal Considerations

Waste material must be disposed of in accordance with all applicable federal, state, and local environmental regulations.

- Do not dispose of waste into sewer systems.
- Contaminated packaging should be handled in the same manner as the product itself.
- Consult with a licensed professional waste disposal service to ensure compliance.

Conclusion

While **2-Ethyl-2-adamantyl acrylate** is a valuable compound in research and development, the current lack of comprehensive health and safety data necessitates a cautious and proactive approach to its handling. By implementing robust engineering controls, consistently using appropriate personal protective equipment, and adhering to the emergency procedures outlined in this guide, researchers can work with this compound safely and effectively. The principles of chemical hygiene and risk mitigation, drawn from experience with related acrylate compounds, provide a solid foundation for protecting personnel and the environment.

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